Application Notes: Using 2-Amidinothiophene hydrochloride in Proteomics

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Compound of Interest

Compound Name:	*2-Amidinothiophene hydrochloride*
CAS No.:	*54610-70-7*
Cat. No.:	*B1333689*

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Introduction

2-Amidinothiophene hydrochloride is a heterocyclic organic compound featuring a thiophene ring substituted with an amidine group. While not a widely documented reagent in mainstream proteomics, its chemical structure suggests significant potential as a chemical probe or fragment for targeted proteomics studies. The positively charged amidine group is a well-established pharmacophore known to interact with the active sites of various enzymes, most notably serine proteases such as trypsin.[1][2] The amidine moiety can form key hydrogen bonds and electrostatic interactions with negatively charged residues (e.g., aspartate) in enzyme catalytic pockets.[1] The thiophene ring serves as a stable scaffold that can be further functionalized, making it an attractive starting point for the development of more complex chemical probes.[3][4]

This document outlines a potential application of **2-Amidinothiophene hydrochloride** in the field of chemical proteomics, specifically for the target identification and selectivity profiling of serine proteases using a competitive Activity-Based Protein Profiling (ABPP) workflow.[5][6]

Principle of the Method: Competitive Activity-Based Protein Profiling (ABPP)

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Activity-Based Protein Profiling (ABPP) is a powerful functional proteomics technique that utilizes active site-directed covalent probes to assess the functional status of entire enzyme families directly in native biological systems.[5][6][7] In a competitive ABPP experiment, a compound of interest (the "competitor," in this case, **2-Amidinothiophene hydrochloride**) is pre-incubated with a proteome. This is followed by the addition of a broad-spectrum, covalent activity-based probe (ABP) that targets the enzyme family of interest (e.g., serine hydrolases).

If **2-Amidinothiophene hydrochloride** binds to the active site of a particular enzyme, it will block the subsequent covalent labeling of that enzyme by the ABP. By using quantitative mass spectrometry to compare the abundance of probe-labeled proteins between a control (DMSO) and a competitor-treated sample, one can identify the specific protein targets of the compound and determine its binding affinity (e.g., IC50) and selectivity across the proteome.

Key Application: Target and Selectivity Profiling of Serine Proteases

The primary proposed application for **2-Amidinothiophene hydrochloride** is to function as a reversible, competitive inhibitor to identify its potential serine protease targets within a complex proteome.

Experimental Protocol 1: In-Situ Competitive ABPP for Target Identification

This protocol describes the use of **2-Amidinothiophene hydrochloride** to identify its protein targets in a human cell line lysate.

Materials:

- Human cell line (e.g., HEK293T, HeLa)
- Lysis Buffer (e.g., PBS with 0.1% Triton X-100, protease inhibitor cocktail without serine protease inhibitors)
- **2-Amidinothiophene hydrochloride** (dissolved in DMSO)
- Serine Hydrolase Activity-Based Probe (e.g., Fluorophosphonate-Alkyne (FP-Alkyne))

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- Click Chemistry Reagents: Azide-Biotin tag, TCEP, TBTA ligand, Copper (II) Sulfate (CuSO4)
- Streptavidin-agarose beads
- Wash Buffers (e.g., PBS with varying concentrations of SDS)
- Ammonium Bicarbonate
- Dithiothreitol (DTT) and Iodoacetamide (IAA)
- Trypsin, sequencing grade
- LC-MS/MS grade solvents (acetonitrile, water, formic acid)

Methodology:

- Proteome Preparation:
  - Harvest cultured cells and wash twice with cold PBS.
  - Lyse cells in Lysis Buffer on ice for 30 minutes.
  - Clarify the lysate by centrifugation at 14,000 x g for 30 minutes at 4°C.
  - Determine protein concentration of the supernatant using a BCA assay. Adjust concentration to 2 mg/mL with Lysis Buffer.
- Competitive Inhibition:
  - Aliquot 100 µL of the cell lysate into microcentrifuge tubes.
  - Add 1 µL of **2-Amidinothiophene hydrochloride** (from a 100x stock in DMSO) to achieve final concentrations ranging from 100 nM to 100 µM. For the control sample, add 1 µL of DMSO.
  - Incubate for 30 minutes at 37°C with gentle agitation.
- Activity-Based Probe Labeling:

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- Add 1 µL of FP-Alkyne probe (from a 100x stock, final concentration 1 µM) to each tube.
- Incubate for another 30 minutes at 37°C.

- Click Chemistry for Biotin Tagging:
  - To each sample, add the pre-mixed click chemistry cocktail (final concentrations: 100 µM Azide-Biotin, 1 mM TCEP, 100 µM TBTA, 1 mM $CuSO_4$).
  - Incubate for 1 hour at room temperature.
- Enrichment of Labeled Proteins:
  - Add 50 µL of pre-washed streptavidin-agarose bead slurry to each sample.
  - Incubate for 1 hour at 4°C on a rotator.
  - Pellet the beads by centrifugation and discard the supernatant.
  - Wash the beads sequentially with 1% SDS in PBS, 6 M Urea, and finally with PBS to remove non-specifically bound proteins.
- On-Bead Digestion for MS Analysis:
  - Resuspend the beads in 50 µL of 50 mM ammonium bicarbonate.
  - Reduce proteins by adding DTT to a final concentration of 10 mM and incubating at 56°C for 30 minutes.
  - Alkylate cysteines by adding IAA to a final concentration of 20 mM and incubating for 30 minutes in the dark.
  - Add 1 µg of trypsin and digest overnight at 37°C.
  - Collect the supernatant containing the peptides. Acidify with formic acid to a final concentration of 1%.
- LC-MS/MS Analysis:

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- Analyze the resulting peptide mixtures using a high-resolution Orbitrap mass spectrometer.
- Use a data-dependent acquisition method to fragment the most abundant peptide ions.

Data Analysis Protocol

- Peptide Identification and Quantification:
  - Process the raw MS data using a software suite like MaxQuant or Proteome Discoverer.
  - Search the data against a human protein database (e.g., UniProt/Swiss-Prot).
  - Use label-free quantification (LFQ) to determine the relative abundance of each identified protein across all samples.
- Target Identification:
  - For each protein, calculate the ratio of its LFQ intensity in the competitor-treated sample versus the DMSO control.
  - Proteins whose abundance is significantly and dose-dependently reduced are considered targets of **2-Amidinothiophene hydrochloride**.
- IC50 Value Determination:
  - Plot the abundance ratio for each target protein against the logarithm of the competitor concentration.
  - Fit the data to a dose-response curve to calculate the IC50 value for each identified target.

Data Presentation: Hypothetical Target Profile

The following table summarizes potential quantitative data that could be generated from the competitive ABPP experiment described above.

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Target Protein (Serine Protease)	UniProt ID	Cellular Location	IC50 (μM) [Hypothetical]	Notes
Trypsin-1	P07477	Extracellular	5.2	Known target for amidine-based inhibitors.
Thrombin	P00734	Extracellular	15.8	Moderate engagement.
Dipeptidyl peptidase 4 (DPP4)	P27487	Membrane	25.1	Potential off-target.
Fibroblast activation protein (FAP)	Q12884	Membrane	8.9	Target of interest in cancer stroma.
Prostasin (PRSS8)	Q16651	Membrane	> 100	Not a significant target.
Kallikrein-6 (KLK6)	Q92876	Extracellular	12.4	Engaged target.

Visualizations

Experimental Workflow

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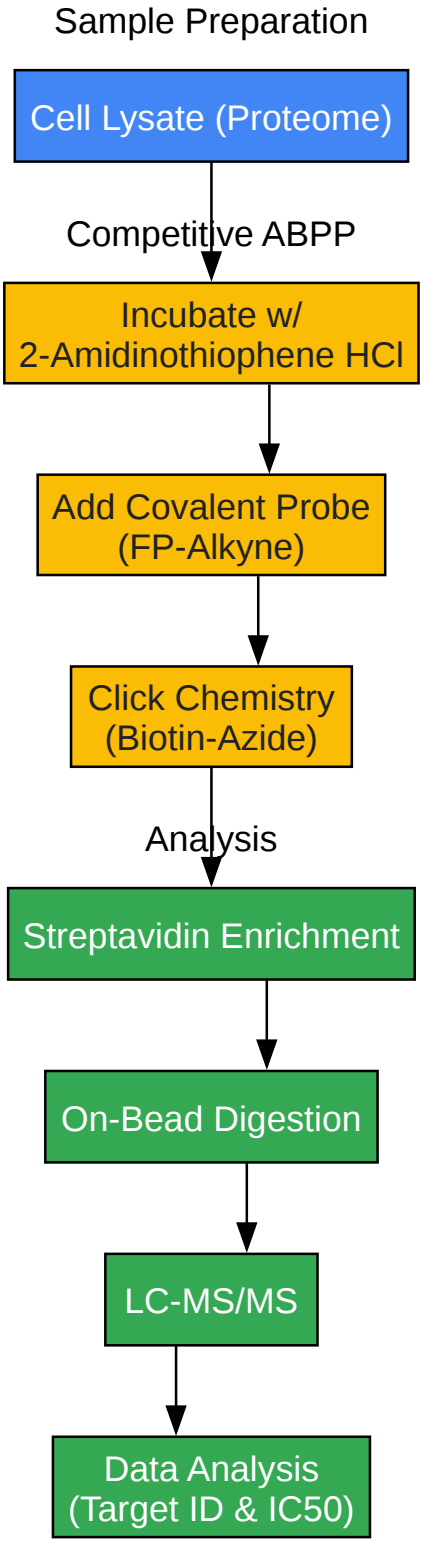

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Caption: Competitive ABPP workflow for target identification.

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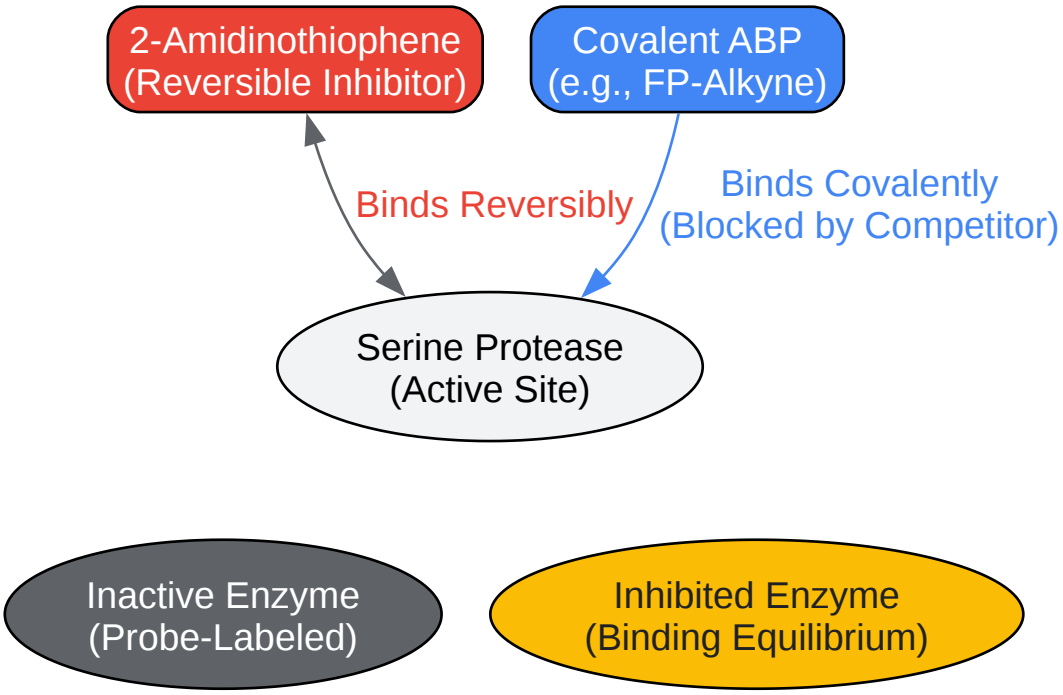
Mechanism of Action



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Caption: Competitive inhibition of an enzyme by 2-Amidinothiophene.

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